

# YM158 free base chemical structure and properties

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## Compound of Interest

Compound Name: YM158 free base

Cat. No.: B8761486

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## An In-depth Technical Guide to YM158 Free Base

This guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **YM158 free base**, a potent dual antagonist of the leukotriene D4 (LTD4) and thromboxane A2 (TXA2) receptors. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Chemical Structure and Properties

YM158 is a synthetic molecule designed to selectively interact with key receptors involved in inflammatory and allergic responses. Its chemical identity and physical characteristics are summarized below.

### Chemical Identifiers

- IUPAC Name: 3-[(4-tert-butyl-1,3-thiazol-2-yl)methoxy]-N-[5-[3-[(4-chlorophenyl)sulfonyl]propyl]-2-(1H-tetrazol-5-ylmethoxy)phenyl]benzamide
- SMILES: CC(C)(C)c1csc(COc2cccc(c2)C(=O)Nc3cc(CCCS(=O)(=O)c4ccc(cc4)Cl)ccc3OCc5[nH]nnn5)n1[\[1\]](#)
- InChI Key: ZEZUDOUQZAREDI-UHFFFAOYSA-N[\[1\]](#)

### Physicochemical Properties

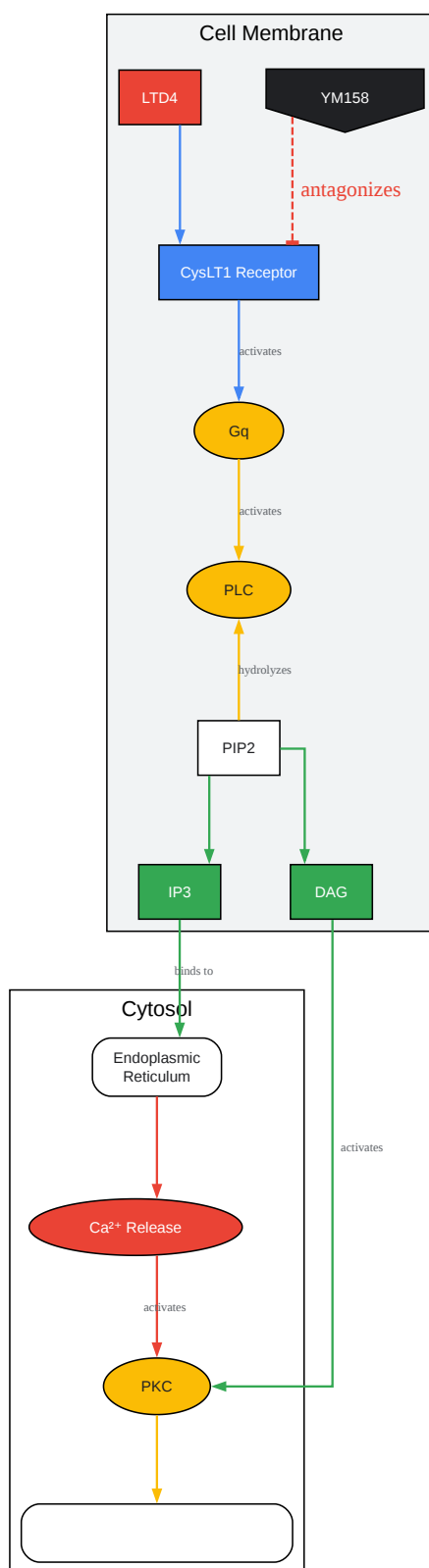
Property	Value	Source
Molecular Formula	C <sub>32</sub> H <sub>33</sub> ClN <sub>6</sub> O <sub>5</sub> S <sub>2</sub>	[1]
Molecular Weight	681.23 g/mol	[1]
CAS Number	179102-65-9	[2]
Stereochemistry	Achiral	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

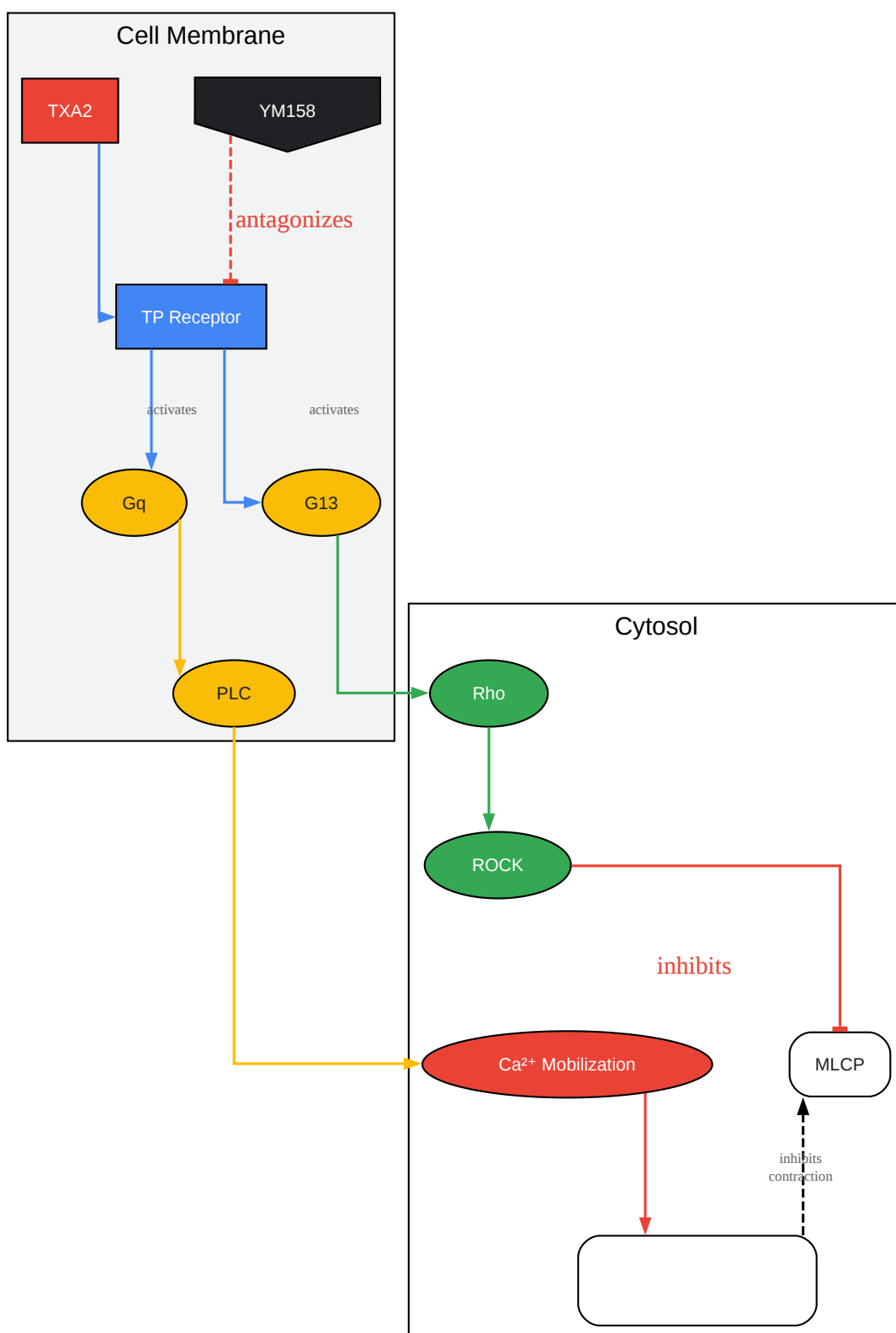
## Mechanism of Action and Signaling Pathways

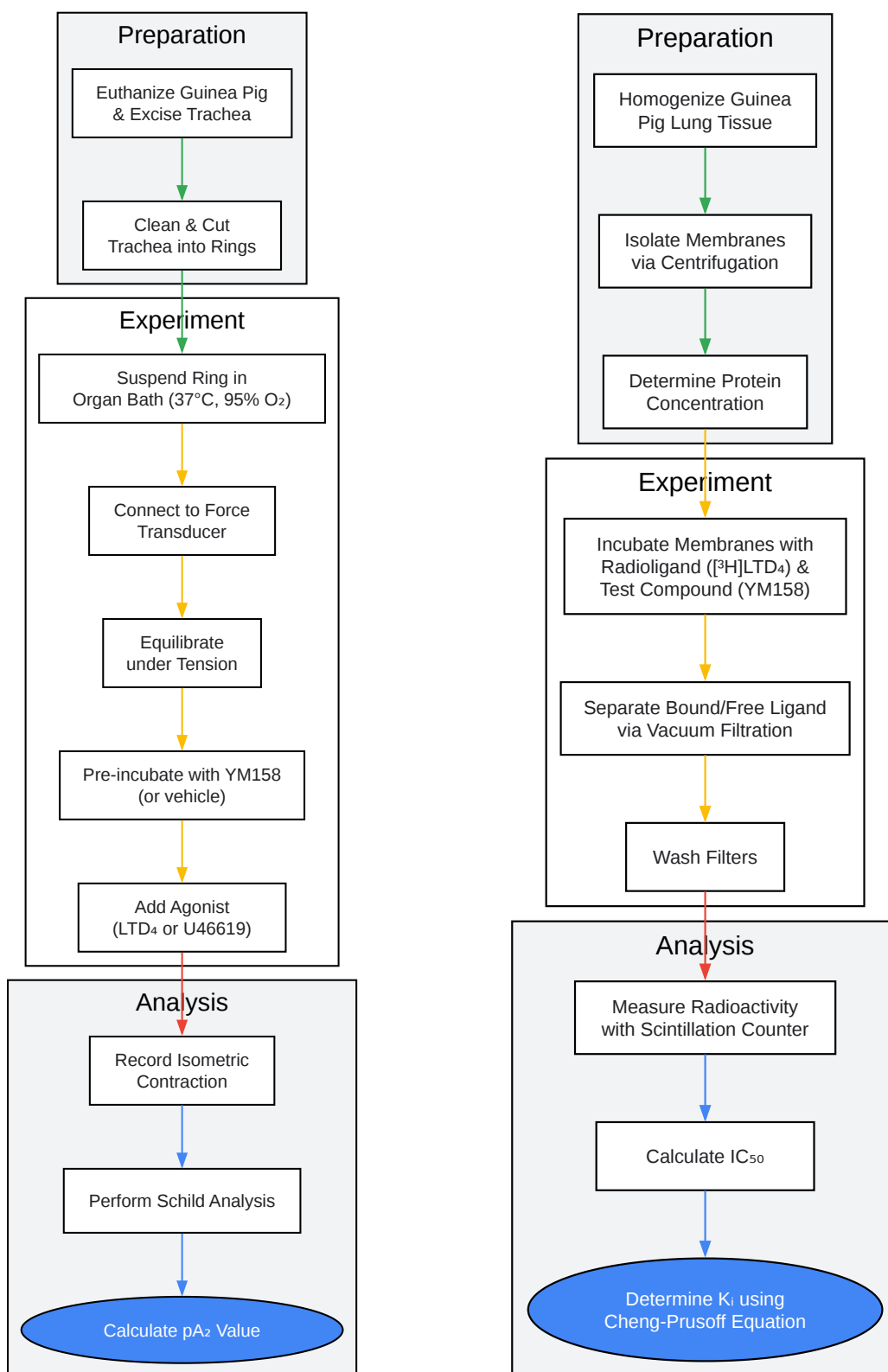
YM158 functions as a competitive antagonist at two distinct G-protein coupled receptors (GPCRs): the cysteinyl leukotriene receptor 1 (CysLT1R), which is the receptor for LTD4, and the thromboxane A2 receptor (TP). By blocking these receptors, YM158 inhibits downstream signaling cascades that are crucial in the pathophysiology of asthma and other inflammatory conditions.

### Leukotriene D4 (LTD4) Receptor Signaling Pathway

LTD4 binding to the CysLT1 receptor primarily activates Gq proteins, leading to the activation of Phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium (Ca<sup>2+</sup>) from the endoplasmic reticulum, and both DAG and elevated intracellular Ca<sup>2+</sup> activate Protein Kinase C (PKC), culminating in physiological responses such as smooth muscle contraction and inflammation.







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## References

- 1. The signal transduction system of the leukotriene D4 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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